

Trifluoroacetyl Chloride (CAS No. 354-32-5): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Trifluoroacetyl chloride*

Cat. No.: *B1202037*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Trifluoroacetyl chloride** (TFAC), a highly reactive acyl chloride with significant applications in organic synthesis, analytical chemistry, and the pharmaceutical industry. This document consolidates critical data on its physicochemical properties, reactivity, biological interactions, and detailed experimental protocols for its use.

Physicochemical and Safety Data

Trifluoroacetyl chloride is a colorless gas at standard temperature and pressure, typically shipped as a liquefied gas under its own vapor pressure.[1][2][3][4] Its high reactivity stems from the strong electron-withdrawing nature of the trifluoromethyl group, which makes the carbonyl carbon highly electrophilic.

Table 1: Physicochemical Properties of **Trifluoroacetyl Chloride**

Property	Value	Reference(s)
CAS Number	354-32-5	[1]
Molecular Formula	<chem>C2ClF3O</chem>	[1]
Molecular Weight	132.47 g/mol	[4]
Appearance	Colorless gas	[3] [4]
Odor	Pungent	[3]
Boiling Point	-27 °C	[1]
Melting Point	-146 °C	[1]
Density	1.384 g/mL (as a liquid at 20°C)	[1]
Vapor Pressure	3273 mm Hg at 25 °C	[3]
Solubility	Reacts violently with water	[1] [3]

Table 2: Safety and Handling Information

Hazard Statement	Precautionary Measures
Toxicity	Highly toxic by inhalation, ingestion, and skin absorption.[1][2] Vapors are extremely irritating and corrosive to the eyes, skin, and mucous membranes.[1][2][3] A concentration of 35.3 ppm is reported to be lethal to rats within six hours.[1]
Flammability	Non-flammable gas.[2] However, containers may rupture violently if exposed to heat or fire, releasing toxic fumes such as hydrogen chloride and hydrogen fluoride.[2]
Reactivity	Reacts violently with water, alcohols, amines, alkalis, and strong oxidizing agents.[1][3] May react explosively with ethers in the presence of metal salts.[1]
Handling	Use only in a well-ventilated area, preferably in a chemical fume hood.[2][3] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a respirator.[2] Keep the container tightly closed in a dry place.[3]
First Aid	In case of contact, immediately flush skin or eyes with copious amounts of water for at least 15 minutes and seek medical attention.[2] If inhaled, move to fresh air and seek immediate medical assistance.[2]

Reactivity and Applications

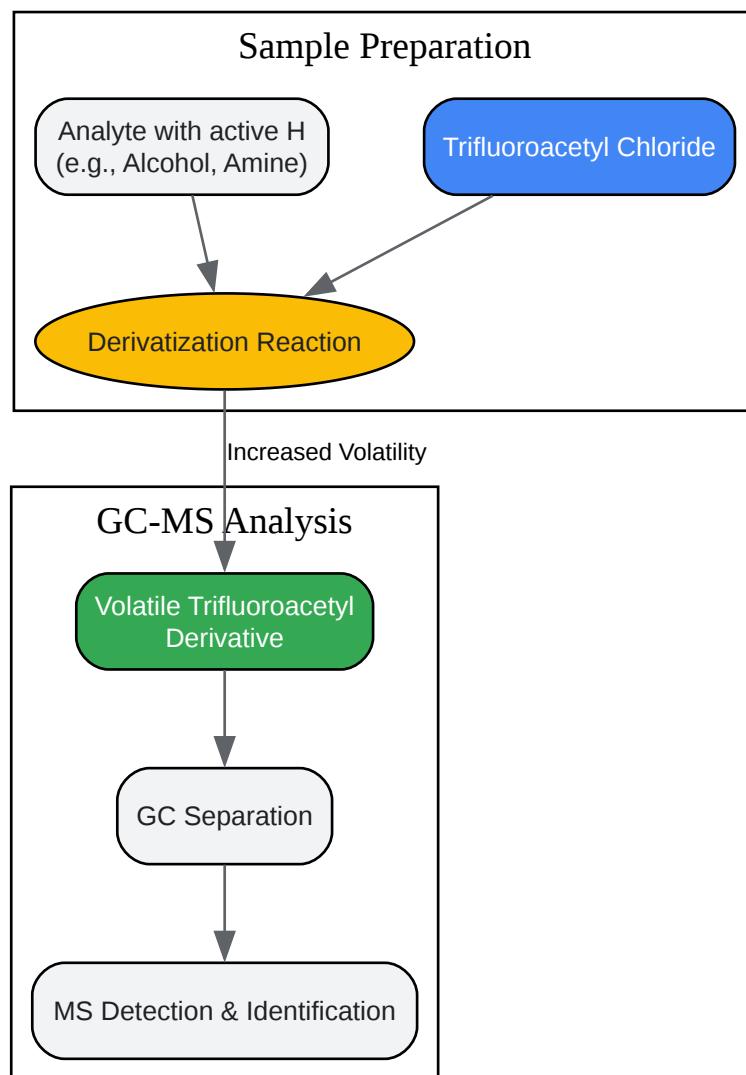
Trifluoroacetyl chloride is a versatile reagent primarily used for the introduction of the trifluoroacetyl group into molecules. This modification can significantly alter the chemical and physical properties of the parent compound, such as its volatility, stability, and biological activity.

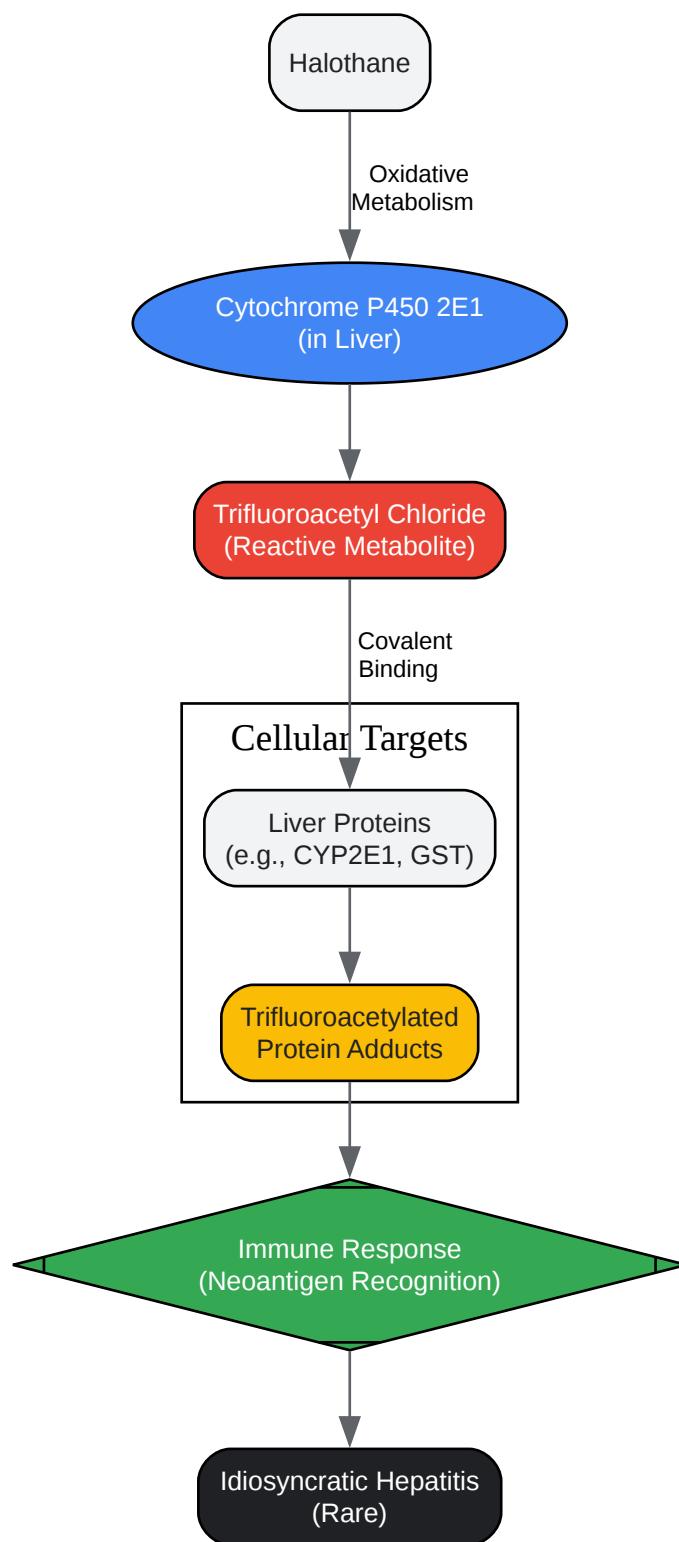
Trifluoroacetylation Reactions

The primary application of **Trifluoroacetyl chloride** is in trifluoroacetylation, a reaction where the trifluoroacetyl group ($\text{CF}_3\text{CO}-$) is attached to a nucleophile.

- Alcohols and Phenols: React with **Trifluoroacetyl chloride** to form trifluoroacetate esters. This reaction is often used to protect hydroxyl groups or to introduce a trifluoromethyl moiety.
- Amines: Readily react to form stable trifluoroacetamides. This is a common method for protecting amine groups during multi-step syntheses.
- Thiols: React in a similar manner to alcohols to yield trifluorothioacetates.

The high reactivity of **Trifluoroacetyl chloride** allows these reactions to proceed under mild conditions.





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